

# physical and chemical properties of 3-methoxybut-1-ene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methoxybut-1-ene

Cat. No.: B3048541

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **3-Methoxybut-1-ene**

## Introduction

**3-Methoxybut-1-ene**, an unsaturated ether, presents a versatile molecular scaffold for organic synthesis. Its unique combination of a methoxy group and a terminal double bond makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of pharmaceutical and materials science. This document provides a comprehensive overview of the known physical and chemical properties of **3-methoxybut-1-ene**, intended for researchers, scientists, and professionals in drug development.

## Physical Properties

The physical characteristics of **3-methoxybut-1-ene** have been determined through various analytical techniques. A summary of these properties is presented in the table below for clear reference and comparison.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O[1][2]
Molecular Weight	86.1323 g/mol [1][2]
Boiling Point	56.3 °C at 760 mmHg[1]
Density	0.762 g/cm <sup>3</sup> [1]
Refractive Index	1.388[1]
Vapor Pressure	241 mmHg at 25°C[1]
LogP (Octanol-Water Partition Coefficient)	1.20730[1]
Polar Surface Area (PSA)	9.23 Å <sup>2</sup> [1]

## Chemical Properties and Reactivity

**3-Methoxybut-1-ene**'s chemical behavior is largely dictated by the presence of the electron-rich double bond and the adjacent methoxy group, classifying it as an enol ether. This structural feature enhances its reactivity towards electrophiles.[3]

Key aspects of its chemical reactivity include:

- **Electrophilic Addition:** The double bond is susceptible to attack by electrophiles. For instance, in the presence of a Brønsted acid, protonation of the double bond is expected to form a resonance-stabilized secondary carbocation, which can then be intercepted by a nucleophile.[3]
- **Cycloaddition Reactions:** As an electron-rich alkene, **3-methoxybut-1-ene** is a potential candidate for participating in cycloaddition reactions, such as the Diels-Alder reaction, where it could act as the diene component.[3]
- **Precursor for Complex Molecules:** Its bifunctional nature, possessing both an alkene and an ether, makes it a useful building block for the synthesis of more elaborate molecular architectures.[3]

## Experimental Protocols

## Synthesis of 3-Methoxybut-1-ene via Catalytic Hydroalkoxylation

A documented method for the synthesis of **3-methoxybut-1-ene** involves the catalytic hydroalkoxylation of 1,3-butadiene with methanol.<sup>[3]</sup>

- Reactants: 1,3-butadiene and methanol.<sup>[3]</sup>
- Catalyst: Rhodium-based catalyst, such as  $\text{RhCl}_3$  supported on silica ( $\text{RhCl}_3/\text{SiO}_2$ ).<sup>[3]</sup>
- Solvent: meta-Xylene.<sup>[3]</sup>
- Reaction Conditions: The reaction is typically carried out in a high-pressure reactor at a temperature of  $100^\circ\text{C}$  and a pressure of 5 atm for 1 hour.<sup>[3]</sup>
- Purification: The resulting **3-methoxybut-1-ene** is recovered from the reaction mixture by distillation.<sup>[3]</sup>

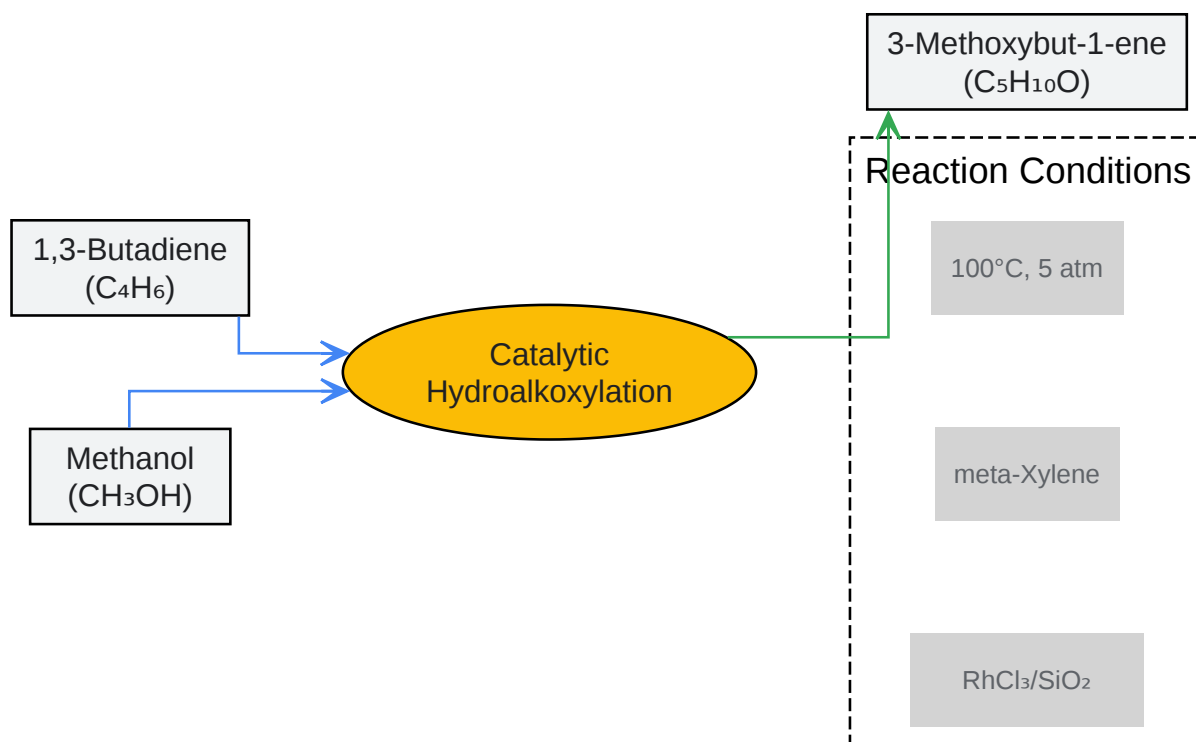
## Determination of Physical Properties: General Methodologies

While specific experimental details for the determination of all physical properties of **3-methoxybut-1-ene** are not extensively documented in readily available literature, standard laboratory procedures would be employed:

- Boiling Point: The boiling point can be determined by distillation at atmospheric pressure (760 mmHg). The temperature at which the liquid and vapor phases are in equilibrium is recorded as the boiling point.
- Density: The density can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined, and the density is calculated.
- Refractive Index: A refractometer is used to measure the refractive index of the liquid. This value is a measure of how much the path of light is bent, or refracted, when it enters the substance.

## Visualizations

The following diagram illustrates the synthesis of **3-methoxybut-1-ene**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **3-methoxybut-1-ene** from 1,3-butadiene and methanol.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-methoxybut-1-ene | CAS#:17351-24-5 | Chemsrsc [chemsrc.com]
- 2. 3-methoxy-1-butene [webbook.nist.gov]
- 3. 3-Methoxybut-1-ene | 17351-24-5 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [physical and chemical properties of 3-methoxybut-1-ene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3048541#physical-and-chemical-properties-of-3-methoxybut-1-ene>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)